

Application Notes & Protocols: Unveiling RNA Dynamics with Uridine 5'-Monophosphate Analogs

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Compound of Interest

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Abstract

The steady-state level of cellular RNA, as measured by conventional RNA sequencing, represents a static snapshot of a highly dynamic lifecycle encompassing synthesis, processing, and decay. To truly understand the regulatory mechanisms governing gene expression, one must dissect these kinetic parameters. Metabolic labeling of RNA with analogs of Uridine 5'-monophosphate (UMP) has emerged as a cornerstone technique for researchers to isolate and analyze newly transcribed (nascent) RNA. This guide provides a comprehensive overview of the principles, key methodologies, and detailed protocols for the application of two widely-used uridine analogs: 4-thiouridine (4sU) and 5-ethynyluridine (EU). We delve into the causality behind experimental choices, provide field-proven protocols for both biochemical purification and microscopic visualization of nascent RNA, and discuss advanced applications like SLAM-seq that are revolutionizing the study of transcriptomics.

Introduction: Beyond the Static Transcriptome

Gene expression is not a simple switch but a continuous, tightly regulated flow of information. The abundance of any given RNA transcript is the result of a dynamic equilibrium between its rate of synthesis by RNA polymerases and its rate of degradation by cellular machinery.[1][2] Traditional methods that measure total RNA levels cannot distinguish between these two fundamental processes. Early approaches to study RNA dynamics relied on transcription inhibition with drugs like Actinomycin D or on radioactive labeling, methods that are often cytotoxic, lack kinetic resolution, or involve cumbersome handling of hazardous materials.[3][4][5]

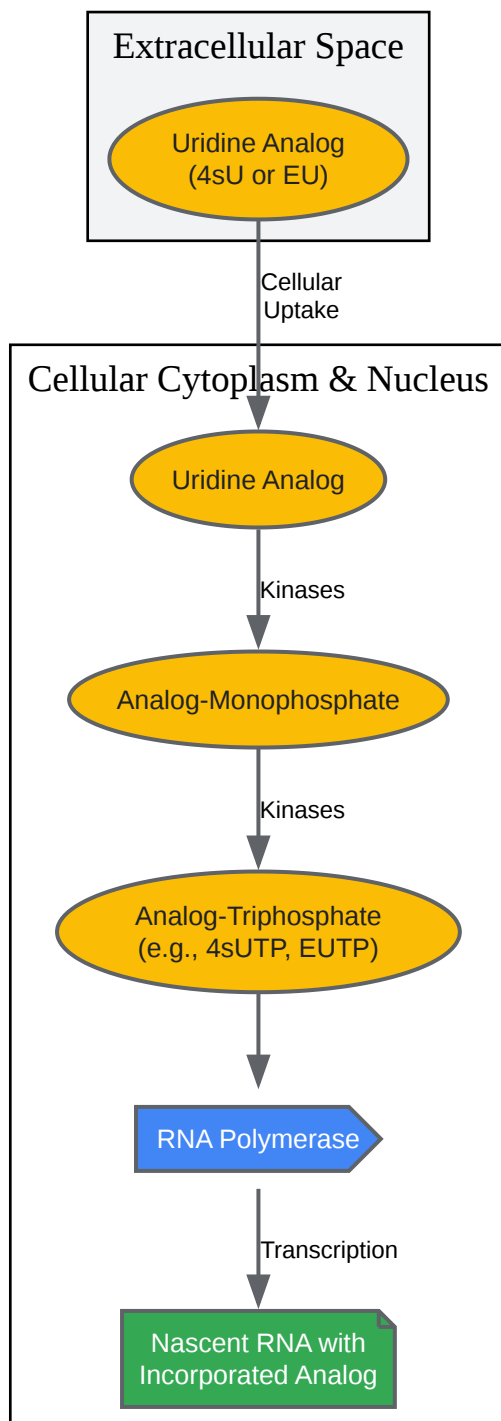
Metabolic labeling with non-perturbing nucleoside analogs overcomes these limitations.[6] By introducing cell-permeable uridine analogs into living cells, researchers can specifically "tag" RNA transcripts synthesized during a defined time window. These tagged transcripts, which contain modified UMP residues, can then be distinguished from the pre-existing RNA pool, enabling precise, time-resolved analysis of the transcriptome.[7] This approach has provided unprecedented insights into the real-time kinetics of transcription factor activity, RNA processing, and transcript stability.[8]

The Core Principle: Hijacking the RNA Synthesis Pathway

The successful application of uridine analogs for metabolic labeling hinges on the cell's own enzymatic machinery. The process is elegant in its simplicity, co-opting the natural pyrimidine salvage pathway.

- **Uptake & Phosphorylation:** Cell-permeable uridine analogs, such as 4-thiouridine (4sU) or 5-ethynyluridine (EU), are added to the cell culture medium and are readily taken up by cells.
- **Activation:** Once inside the cell, cellular kinases recognize these analogs and phosphorylate them into their active triphosphate forms (e.g., 4sU-Triphosphate and 5-EU-Triphosphate).[8][9]
- **Incorporation:** RNA polymerases, which exhibit a degree of substrate promiscuity, recognize these modified nucleoside triphosphates as analogs of Uridine Triphosphate (UTP) and incorporate them into newly synthesized RNA transcripts in place of the canonical uridine monophosphate (UMP).[8][9]

This incorporation event embeds a unique chemical "handle" into the nascent RNA, which serves as the basis for its subsequent detection and isolation.



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Caption: Cellular uptake and incorporation of uridine analogs into nascent RNA.

Key Analogs and Detection Chemistries: A Comparative Overview

The choice of uridine analog is dictated by the desired downstream application. The two most pervasive analogs, 4sU and EU, are distinguished by the chemical handles they introduce and the orthogonal chemistries used for their detection.^[10]

4-Thiouridine (4sU): The Thiol-Reactive Handle

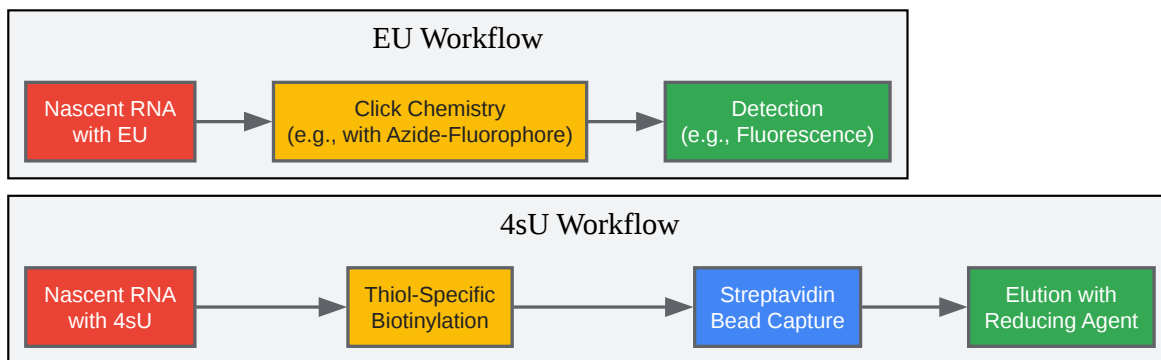
4-Thiouridine contains a thiol (-SH) group in place of the oxygen at the C4 position of the uracil ring.^[8] This subtle modification is well-tolerated by cells at appropriate concentrations and provides a unique target for thiol-specific chemistry.

- **Detection Mechanism:** Following isolation of total RNA, the 4sU-labeled fraction is specifically biotinylated. This is typically achieved using reagents like Biotin-HPDP, which forms a reversible disulfide bond with the thiol group, or MTS-Biotin, which offers higher efficiency.^[8] The resulting biotinylated RNA can be affinity-purified from the unlabeled, pre-existing RNA using streptavidin-coated magnetic beads. The captured RNA is then eluted by adding a reducing agent, such as DTT, which cleaves the disulfide bond.^[11]

5-Ethynyluridine (EU): The "Clickable" Handle

5-Ethynyluridine contains a terminal alkyne group at the C5 position.^[3] This bioorthogonal handle does not interfere with cellular processes and enables an extremely specific and efficient detection reaction.

- **Detection Mechanism:** EU is detected via the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), famously known as "click chemistry".^{[4][9]} The alkyne group on the incorporated EU reacts covalently and exclusively with a molecule containing an azide group.^[12] This azide-bearing molecule can be a fluorescent dye for imaging applications or an affinity tag like biotin for purification purposes.^{[4][9]} The reaction is highly efficient and proceeds under mild, biocompatible conditions.^{[3][4]}



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Caption: Comparison of downstream workflows for 4sU and EU labeled RNA.

Data Summary: 4sU vs. EU

Feature	4-Thiouridine (4sU)	5-Ethynyluridine (EU)
Chemical Handle	Thiol group (-SH) at C4 position	Ethynyl group (-C≡CH) at C5 position
Detection Chemistry	Thiol-specific biotinylation (e.g., with Biotin-HPDP)[8]	Copper(I)-catalyzed Azide-Alkyne Cycloaddition (Click Chemistry)[4]
Primary Application	Biochemical purification of nascent RNA for sequencing (4sU-seq).[13]	Visualization of nascent RNA via fluorescence microscopy; can also be used for purification.[3][4]
Advantages	Reversible capture allows for clean elution; minimal perturbation at low concentrations.[14]	Reaction is extremely specific and efficient ("bioorthogonal"); high sensitivity.[3][12]
Considerations	Light sensitive (can be crosslinked with 365 nm UV light).[5] Potential cytotoxicity and splicing artifacts at high concentrations.[14][15] Biotinylation efficiency can be a variable.[16]	Copper catalyst can be toxic to cells, requiring careful optimization.[17] Potential for low-level incorporation into DNA in some organisms.[9][18]

Experimental Protocols

Note: These protocols are starting points. Optimal conditions, particularly analog concentration and incubation time, must be determined empirically for each cell type and experimental goal.

Protocol 1: Purification of Nascent RNA using 4-Thiouridine (4sU)

This protocol is designed for the isolation of newly transcribed RNA from cultured mammalian cells for downstream analysis such as RT-qPCR or RNA sequencing.

Materials:

- 4-thiouridine (4sU) (Sigma, T4509)
- TRIzol Reagent (Thermo Fisher, 15596026)
- EZ-Link HPDP-Biotin (Thermo Fisher, 21341)
- Streptavidin-coated magnetic beads (e.g., Dynabeads MyOne Streptavidin C1)
- 10X Biotinylation Buffer: 100 mM Tris-HCl (pH 7.4), 10 mM EDTA
- Dithiothreitol (DTT)
- RNase-free water, tubes, and reagents

Procedure:

- Metabolic Labeling: a. Plate mammalian cells and grow to 70-80% confluency. b. Prepare fresh culture medium containing 4sU at a final concentration of 100-200 μ M. (Critical Point: Perform this step protected from direct light as 4sU is light-sensitive[5][13]). c. Remove the old medium, wash cells once with PBS, and add the 4sU-containing medium. d. Incubate for the desired labeling period (e.g., 15-60 minutes for a pulse experiment) under standard culture conditions.[19]
- Total RNA Isolation: a. Aspirate the labeling medium and lyse the cells directly on the plate by adding 1 mL of TRIzol reagent per 10 cm dish. b. Scrape the cells and collect the lysate. Proceed with RNA isolation according to the TRIzol manufacturer's protocol.[13] c. Resuspend the final RNA pellet in RNase-free water. Quantify the RNA and assess its integrity.
- Thiol-Specific Biotinylation: a. In an RNase-free tube, set up the biotinylation reaction. For 50-80 μ g of total RNA:
 - Total RNA: 50-80 μ g in 250 μ L RNase-free water
 - 10X Biotinylation Buffer: 50 μ L
 - HPDP-Biotin (1 mg/mL in DMF): 200 μ L b. Mix gently and incubate for 1.5 hours at room temperature in the dark with rotation.[11][13] c. Remove unbound biotin by performing two sequential chloroform extractions followed by isopropanol precipitation of the RNA.[8]

- Affinity Purification: a. Resuspend the biotinylated RNA pellet. b. Prepare streptavidin magnetic beads according to the manufacturer's instructions. c. Incubate the biotinylated RNA with the prepared beads for 30 minutes at room temperature with rotation to allow binding.^[19] d. Pellet the beads on a magnetic stand and discard the supernatant (which contains unlabeled, pre-existing RNA). e. Wash the beads extensively (at least 3-4 times) with a high-salt wash buffer to remove non-specifically bound RNA.
- Elution of Nascent RNA: a. To elute the captured nascent RNA, resuspend the beads in a buffer containing a fresh solution of 100 mM DTT. b. Incubate for 5-10 minutes at room temperature to cleave the disulfide bond. c. Place the tube on the magnetic stand and carefully collect the supernatant containing the purified, 4sU-labeled nascent RNA. Repeat the elution step once more and pool the eluates. d. Purify the eluted RNA using a standard RNA clean-up kit or isopropanol precipitation. This RNA is now ready for downstream applications.

Protocol 2: Visualization of Nascent RNA using 5-Ethynyluridine (EU)

This protocol describes the labeling and detection of nascent RNA in cells grown on coverslips using fluorescence microscopy.

Materials:

- 5-ethynyluridine (EU) (e.g., from a Click-iT™ kit, Thermo Fisher)
- Cells grown on sterile glass coverslips
- Fixative: 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer: 0.2% Triton™ X-100 in PBS^[4]
- Click Reaction Cocktail Components: Fluorescent azide (e.g., Alexa Fluor 488 Azide), Copper (II) Sulfate (CuSO₄), Reducing Agent (e.g., Sodium Ascorbate)
- DAPI for nuclear counterstaining

Procedure:

- Metabolic Labeling: a. Grow cells on coverslips to the desired confluency. b. Add EU to the culture medium to a final concentration of 0.5-1 mM.[4] c. Incubate for the desired labeling time (e.g., 1-4 hours) under normal culture conditions.[9]
- Fixation and Permeabilization: a. Remove the labeling medium and wash the cells twice with PBS. b. Fix the cells by incubating with 4% PFA for 15 minutes at room temperature.[9] c. Wash the cells three times with PBS. d. Permeabilize the cells by incubating with 0.2% Triton™ X-100 in PBS for 20 minutes at room temperature.[4][9] e. Wash the cells three times with PBS.
- Click Chemistry Reaction: a. Prepare the click reaction cocktail immediately before use according to the manufacturer's protocol (e.g., Click-iT™ kit). A typical cocktail contains the fluorescent azide, CuSO₄, and a reducing agent in a reaction buffer. b. Remove the PBS wash and add the click reaction cocktail to the coverslips, ensuring the cells are fully covered. c. Incubate for 30 minutes at room temperature, protected from light.[9]
- Washing and Counterstaining: a. Remove the reaction cocktail and wash the cells three times with PBS. b. If desired, counterstain the nuclei by incubating with a DAPI solution for 5 minutes. c. Perform a final series of washes with PBS.
- Mounting and Imaging: a. Mount the coverslips onto microscope slides using an appropriate mounting medium. . Seal the coverslips and allow the mounting medium to cure. c. Image the cells using a fluorescence microscope with the appropriate filter sets for the chosen fluorophore and DAPI.

Advanced Applications: SLAM-seq

A limitation of purification-based methods is the potential for material loss and the requirement for substantial starting material. SLAM-seq (Thiol(SH)-linked Alkylation for the Metabolic sequencing of RNA) is an innovative method that circumvents the need for biochemical separation of 4sU-labeled RNA.[20][21]

- Principle: After total RNA is isolated from 4sU-labeled cells, it is treated with iodoacetamide (IAA).[22] IAA alkylates the thiol group on the incorporated 4sU residues. During reverse transcription for sequencing library preparation, this modified base is frequently misread as a cytosine instead of a thymine.[21][22]

- Readout: Consequently, nascent transcripts can be identified in silico by the presence of characteristic thymine-to-cytosine (T>C) conversions in the sequencing reads.[\[22\]](#)[\[23\]](#)
- Advantages: This approach eliminates the laborious and potentially biased purification step, requires less starting material, and allows for the quantification of both nascent (T>C containing reads) and total RNA (all reads) from a single sample, providing a powerful and scalable method to determine RNA kinetics.[\[20\]](#)[\[24\]](#)

This principle has been successfully extended to in vivo systems and single-cell transcriptomics, providing unprecedented resolution of RNA dynamics.[\[23\]](#)[\[25\]](#)[\[26\]](#)

Conclusion and Future Outlook

The metabolic labeling of RNA using UMP analogs like 4sU and EU has fundamentally transformed our ability to study the dynamic nature of the transcriptome. These tools allow researchers to move beyond static measurements and probe the intricate kinetics of RNA synthesis, processing, and decay. The choice between 4sU and EU is guided by the experimental question, with 4sU-based methods being a workhorse for biochemical purification and sequencing, while EU excels in imaging applications due to the high efficiency of click chemistry.

The development of advanced techniques like SLAM-seq demonstrates the continued evolution of this field, simplifying workflows and enabling more complex experimental designs, including time-resolved analyses at the single-cell level.[\[25\]](#)[\[27\]](#) As these powerful methods become more accessible, they will undoubtedly continue to fuel discoveries across all areas of biology, from fundamental research into gene regulation to the development of novel therapeutics targeting RNA pathways.

References

- Current time information in Ehlanzeni-distriksmunisipaliteit, ZA. (n.d.). Google.
- metabolic labeling of RNA with 5'-ethynyluridine to track 5'-UMPS incorporation - Benchchem. (n.d.). BenchChem.
- Jao, C. Y., & Salic, A. (2008). Exploring RNA transcription and turnover in vivo by using click chemistry. *Proceedings of the National Academy of Sciences*, 105(41), 15779–15784. Retrieved January 8, 2026, from [\[Link\]](#)

- Rädle, B., & Dölken, L. (2013). Metabolic Labeling of Newly Transcribed RNA for High Resolution Gene Expression Profiling of RNA Synthesis, Processing and Decay in Cell Culture. *Journal of Visualized Experiments*, (78). Retrieved January 8, 2026, from [\[Link\]](#)
- Time-resolved single-cell RNA-seq using metabolic RNA labelling. (2022). Springer Nature Experiments. Retrieved January 8, 2026, from [\[Link\]](#)
- Sun, W., & Chen, W. (2018). Metabolic Labeling of Newly Synthesized RNA with 4sU to in Parallel Assess RNA Transcription and Decay. In *Methods in Molecular Biology* (Vol. 1720, pp. 25–34). Springer. Retrieved January 8, 2026, from [\[Link\]](#)
- Baptista, M. A. P., & Suter, D. M. (2020). A Protocol for Transcriptome-Wide Inference of RNA Metabolic Rates in Mouse Embryonic Stem Cells. *Frontiers in Cell and Developmental Biology*, 8. Retrieved January 8, 2026, from [\[Link\]](#)
- Time-resolved single-cell RNA-seq using metabolic RNA labelling. (2022). Semantic Scholar. Retrieved January 8, 2026, from [\[Link\]](#)
- Rädle, B., & Dölken, L. (2013). Metabolic Labeling of Newly Transcribed RNA for High Resolution Gene Expression Profiling of RNA Synthesis, Processing and Decay in Cell Culture. *Journal of Visualized Experiments*, (78), e50192. Retrieved January 8, 2026, from [\[Link\]](#)
- Teefy, B., & Basler, C. F. (2013). Using Click Chemistry to Measure the Effect of Viral Infection on Host-Cell RNA Synthesis. *Journal of Visualized Experiments*, (78). Retrieved January 8, 2026, from [\[Link\]](#)
- Qiu, Q., et al. (2020). Massively parallel and time-resolved RNA sequencing in single cells with scNT-seq. *Nature Methods*, 17(10), 991–1001. Retrieved January 8, 2026, from [\[Link\]](#)
- Sun, W., & Chen, W. (2018). Metabolic labeling of newly synthesized RNA with 4sU to in parallel assess RNA transcription and decay. *MDC Repository*. Retrieved January 8, 2026, from [\[Link\]](#)
- Smith, M. A., et al. (2023). Click Chemistry for Visualization of Newly Synthesized RNA and Antibody Labeling on Ultrathin Tissue Sections. *bio-protocol*, 13(14), e4777. Retrieved January 8, 2026, from [\[Link\]](#)

- Garibaldi, A., et al. (2017). Isolation of Newly Transcribed RNA Using the Metabolic Label 4-Thiouridine. In *Methods in Molecular Biology* (pp. 169–180). Retrieved January 8, 2026, from [\[Link\]](#)
- Rabani, M., et al. (2014). Metabolic labeling of RNA uncovers principles of RNA production and degradation dynamics in mammalian cells. *Nature Biotechnology*, 32(8), 786–794. Retrieved January 8, 2026, from [\[Link\]](#)
- Detection and quantification of 4sU incorporation into RNA. 4sU is... (n.d.). ResearchGate. Retrieved January 8, 2026, from [\[Link\]](#)
- Time-resolved single-cell RNA-seq using metabolic RNA labelling. (2022). RSU Research Portal. Retrieved January 8, 2026, from [\[Link\]](#)
- Herzog, V. A., et al. (2017). Thiol-linked alkylation for the metabolic sequencing of RNA (SLAMseq). *protocols.io*. Retrieved January 8, 2026, from [\[Link\]](#)
- SLAM-seq Service for Real-Time RNA Dynamics and Stability Analysis. (n.d.). CD Genomics. Retrieved January 8, 2026, from [\[Link\]](#)
- RNA Decay Assay: 5-Ethynyl-Uridine Labeling and Chasing. (n.d.). ResearchGate. Retrieved January 8, 2026, from [\[Link\]](#)
- Duffy, E. E., & Simon, M. D. (2016). Enriching s4U-RNA using methane thiosulfonate (MTS) chemistry. *bio-protocol*, 6(14). Retrieved January 8, 2026, from [\[Link\]](#)
- Betjeman, K. E., & Houghtaling, J. (2022). Probing Nascent RNA with Metabolic Incorporation of Modified Nucleosides. *Accounts of Chemical Research*, 55(19), 2809–2821. Retrieved January 8, 2026, from [\[Link\]](#)
- Ginzburg, A. M., et al. (2018). An Optimized Chemical-Genetic Method for Cell-Specific Metabolic Labeling of RNA. *bioRxiv*. Retrieved January 8, 2026, from [\[Link\]](#)
- Kim, D., & Yoon, J.-H. (2025). RNA Decay Assay: 5-Ethynyl-Uridine Labeling and Chasing. In *Methods in Molecular Biology* (Vol. 2843, pp. 119–126). Retrieved January 8, 2026, from [\[Link\]](#)

- SLAMseq: High-Throughput Metabolic Sequencing of RNA. (n.d.). Lexogen. Retrieved January 8, 2026, from [\[Link\]](#)
- Gay, L., et al. (2020). Sequencing cell type-specific transcriptomes with SLAM-ITseq. Wellcome Open Research, 5, 14. Retrieved January 8, 2026, from [\[Link\]](#)
- Su, Z., et al. (2021). Metabolic RNA labeling for probing RNA dynamics in bacteria. Nucleic Acids Research, 49(2), e9. Retrieved January 8, 2026, from [\[Link\]](#)
- Vvedenskay, I. O., et al. (2015). Metabolic Labeling of RNAs Uncovers Hidden Features and Dynamics of the Arabidopsis Transcriptome. The Plant Cell, 27(11), 3044–3057. Retrieved January 8, 2026, from [\[Link\]](#)
- SLAMseq in vivo: a New Application of the Metabolic Labeling Method. (2018). Lexogen. Retrieved January 8, 2026, from [\[Link\]](#)
- Tani, H., & Akimitsu, N. (2012). Genome-wide technology for determining RNA stability in mammalian cells: Historical perspective and recent advantages based on modified nucleotide labeling. RNA Biology, 9(10), 1233–1238. Retrieved January 8, 2026, from [\[Link\]](#)
- Solid phase chemistry to covalently and reversibly capture thiolated RNA. (2019). Nucleic Acids Research. Retrieved January 8, 2026, from [\[Link\]](#)
- Herzog, V. A., et al. (2017). Thiol-linked alkylation for the metabolic sequencing of RNA. bioRxiv. Retrieved January 8, 2026, from [\[Link\]](#)
- Metabolic RNA labeling in non-engineered cells following spontaneous uptake of fluorescent nucleoside phosphate analogues. (2019). Semantic Scholar. Retrieved January 8, 2026, from [\[Link\]](#)
- Wachsmuth, M., et al. (2024). Metabolic RNA labeling in non-engineered cells following spontaneous uptake of fluorescent nucleoside phosphate analogues. Nucleic Acids Research, 52(14), 7545–7557. Retrieved January 8, 2026, from [\[Link\]](#)
- Naqvi, A. S., et al. (2021). The influence of 4-thiouridine labeling on pre-mRNA splicing outcomes. RNA, 27(12), 1547–1558. Retrieved January 8, 2026, from [\[Link\]](#)

- EU-RNA-seq for in vivo labeling and high throughput sequencing of nascent transcripts. (2021). bioRxiv. Retrieved January 8, 2026, from [[Link](#)]
- Zheng, Q., et al. (2022). Application of nucleoside or nucleotide analogues in RNA dynamics and RNA-binding protein analysis. WIREs RNA, 13(2), e1700. Retrieved January 8, 2026, from [[Link](#)]
- Burger, K., et al. (2017). 4-thiouridine inhibits rRNA synthesis and causes a nucleolar stress response. RNA Biology, 14(7), 902–909. Retrieved January 8, 2026, from [[Link](#)]
- Schofield, J. A., et al. (2018). Global analysis of RNA metabolism using bio-orthogonal labeling coupled with next-generation RNA sequencing. Methods, 137, 38–47. Retrieved January 8, 2026, from [[Link](#)]
- The nascent RNA labelling compound 5-ethynyl uridine (EU) integrates into DNA in some animals. (2025). bioRxiv. Retrieved January 8, 2026, from [[Link](#)]
- Garibaldi, A., et al. (2017). Isolation of Newly Transcribed RNA Using the Metabolic Label 4-thiouridine. Methods in Molecular Biology, 1648, 169–180. Retrieved January 8, 2026, from [[Link](#)]

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Sources

- [1. Metabolic Labeling of Newly Synthesized RNA with 4sU to in Parallel Assess RNA Transcription and Decay | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [2. Metabolic labeling of newly synthesized RNA with 4sU to in parallel assess RNA transcription and decay - MDC Repository \[edoc.mdc-berlin.de\]](#)
- [3. pnas.org \[pnas.org\]](#)
- [4. Using Click Chemistry to Measure the Effect of Viral Infection on Host-Cell RNA Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 5. Isolation of Newly Transcribed RNA Using the Metabolic Label 4-thiouridine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Probing Nascent RNA with Metabolic Incorporation of Modified Nucleosides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. RNA Decay Assay: 5-Ethynyl-Uridine Labeling and Chasing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Metabolic Labeling of Newly Transcribed RNA for High Resolution Gene Expression Profiling of RNA Synthesis, Processing and Decay in Cell Culture - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. academic.oup.com [academic.oup.com]
- 11. Isolation of Newly Transcribed RNA Using the Metabolic Label 4-Thiouridine [escholarship.org]
- 12. Click Chemistry for Visualization of Newly Synthesized RNA and Antibody Labeling on Ultrathin Tissue Sections - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Frontiers | A Protocol for Transcriptome-Wide Inference of RNA Metabolic Rates in Mouse Embryonic Stem Cells [frontiersin.org]
- 14. The influence of 4-thiouridine labeling on pre-mRNA splicing outcomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. 4-thiouridine inhibits rRNA synthesis and causes a nucleolar stress response - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Global analysis of RNA metabolism using bio-orthogonal labeling coupled with next-generation RNA sequencing - PMC [pmc.ncbi.nlm.nih.gov]
- 17. documents.thermofisher.com [documents.thermofisher.com]
- 18. biorxiv.org [biorxiv.org]
- 19. Metabolic Labeling of Newly Transcribed RNA for High Resolution Gene Expression Profiling of RNA Synthesis, Processing and Decay in Cell Culture [jove.com]
- 20. Thiol-linked alkylation for the metabolic sequencing of RNA (SLAMseq) [protocols.io]
- 21. biorxiv.org [biorxiv.org]
- 22. lubio.ch [lubio.ch]
- 23. Sequencing cell type-specific transcriptomes with SLAM-ITseq - PMC [pmc.ncbi.nlm.nih.gov]

- [24. SLAMseq: A New Method for Studying RNA Synthesis and Degradation \[lexogen.com\]](#)
- [25. Time-resolved single-cell RNA-seq using metabolic RNA labelling | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [26. dokumen.pub \[dokumen.pub\]](#)
- [27. science.rsu.lv \[science.rsu.lv\]](#)
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